Application Notes and Protocols for ML349 in In Vivo Mouse Studies

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Compound of Interest

Compound Name:	*ML349*
Cat. No.:	*B15612137*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ML349 is a potent, selective, and reversible small-molecule inhibitor of Acyl-Protein Thioesterase 2 (APT2), also known as Lysophospholipase 2 (LYPLA2).[1][2] APT2 is a serine hydrolase responsible for the depalmitoylation of various proteins, a crucial post-translational modification that regulates protein localization, trafficking, and signaling.[1][3] Notably, APT2 is implicated in the signaling pathways of small GTPases like HRAS and NRAS.[1][3] By inhibiting APT2, **ML349** serves as a valuable chemical probe to investigate the roles of protein depalmitoylation in diverse physiological and pathological processes. These application notes provide detailed methodologies for the utilization of **ML349** in in vivo mouse models, including recommended dosages, experimental protocols, and data presentation.

Mechanism of Action

ML349 selectively binds to the active site of APT2, preventing the hydrolysis of palmitate from its protein substrates.[1] This inhibition leads to the accumulation of palmitoylated proteins, which can alter their subcellular localization and subsequent signaling activities.[3] A key pathway affected is the Ras-MAPK signaling cascade. The palmitoylation status of Ras

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proteins is critical for their membrane association and activation of downstream effectors such as RAF, MEK, and ERK.[3] By disrupting the depalmitoylation cycle, **ML349** can modulate these oncogenic signaling pathways.[1]

Quantitative Data Summary

The following tables summarize key quantitative data for **ML349** from in vitro and foundational in vivo mouse studies.

Table 1: In Vitro Inhibitory Activity of **ML349**

Target	IC50	Assay Condition	Reference
LYPLA2 (APT2)	144 nM	Gel-based competitive ABPP in HEK293T cell soluble proteome	[4]
LYPLA1 (APT1)	>10,000 nM	Gel-based competitive ABPP in HEK293T cell soluble proteome	[4]

Table 2: Recommended In Vivo Dosage and Administration

Parameter	Details	Reference
Starting Dose	50 mg/kg	[1][3][4]
Administration Route	Intraperitoneal (i.p.) injection	[1][3][4]
Vehicle Formulation 1	PEG300	[3]
Vehicle Formulation 2	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[2]
Vehicle Formulation 3	18:1:1 saline:PEG-40-castor oil:EtOH	[1]

Experimental Protocols

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Protocol 1: Preparation of **ML349** for In Vivo Administration

Materials:

- **ML349** powder
- Vehicle (e.g., PEG300, or a suspension of DMSO, PEG300, Tween-80, and saline)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, for suspensions)
- Sterile syringes and needles

Procedure for Suspension Vehicle:

- Prepare a stock solution of **ML349** in DMSO (e.g., 20 mg/mL).[3]
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 and mix thoroughly.[3]
- Add Tween-80 and mix until the solution is clear.[3]
- Add saline to the final desired volume and mix thoroughly. The final solution may be a suspension.[2]
- Always prepare fresh dosing solutions on the day of administration.[3]

Protocol 2: Target Engagement Study in Mice

This protocol is designed to confirm that **ML349** reaches and inhibits its target, LYPLA2, in various tissues.[3]

Animal Model:

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- C57BL/6 mice[1]

Treatment Groups:

- Vehicle control
- **ML349** (50 mg/kg, i.p.)

Procedure:

- Administer a single intraperitoneal (i.p.) injection of **ML349** or vehicle to the mice.[1][4]
- After a predetermined time (e.g., 4 hours), humanely euthanize the mice.[1]
- Harvest tissues of interest (e.g., brain, liver, kidney) and snap-freeze in liquid nitrogen.[1]
- Homogenize the tissues and extract the proteome.[1]
- Determine the extent of LYPLA2 inhibition using competitive activity-based protein profiling (ABPP).[1] A reduction in the fluorescence of the LYPLA2 band in the **ML349**-treated group compared to the vehicle group indicates target engagement.[1]

Protocol 3: Anti-Tumor Efficacy Study in a Xenograft Model

This protocol outlines a general procedure to evaluate the anti-tumor efficacy of **ML349**.

Animal Model:

- Immunocompromised mice (e.g., NOD-SCID) bearing subcutaneous tumors from a relevant cancer cell line.[3]

Treatment Groups:

- Vehicle control
- **ML349** (dose and schedule to be optimized, starting with 50 mg/kg daily i.p. injections)[3]

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Procedure:

- Implant cancer cells subcutaneously into the flanks of the mice.[3]
- Allow tumors to reach a palpable size (e.g., 100-200 mm^3).[3]
- Randomize mice into treatment groups.
- Administer **ML349** or vehicle according to the predetermined schedule.[3]
- Monitor tumor growth (e.g., caliper measurements) and animal health (e.g., body weight) regularly.[3]
- At the end of the study (e.g., when tumors in the control group reach a predetermined size), euthanize the mice and excise the tumors for further analysis (e.g., weight, histology, biomarker analysis).[3]

Protocol 4: Neuroinflammation Model

This protocol provides a framework for investigating the effects of **ML349** in a lipopolysaccharide (LPS)-induced neuroinflammation model.[3]

Animal Model:

- Wild-type mice (e.g., C57BL/6)[3]

Treatment Groups:

- Vehicle + Saline
- Vehicle + LPS
- **ML349** + LPS

Procedure:

- Pre-treat mice with **ML349** or vehicle for a specified period (e.g., 1 hour or for several days).[3]

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- Induce neuroinflammation by administering a single i.p. injection of LPS (e.g., 1-5 mg/kg).[3]
- Monitor the animals for signs of sickness.
- At a predetermined time point post-LPS injection (e.g., 24 hours), euthanize the mice.[3]
- Collect brain tissue for analysis of inflammatory markers (e.g., cytokines, microglial activation) via methods such as qPCR, ELISA, or immunohistochemistry.[3]

Safety and Toxicology

Preliminary studies have indicated that **ML349** does not decrease cell viability in HEK293T cells.[3] However, comprehensive in vivo toxicology studies are essential. A toxicity study in C57BL/6J mice with daily intraperitoneal injections of **ML349** for 7 days has been conducted, and the data should be consulted for dose-related effects on body weight.[5] Standard acute and sub-chronic toxicity studies in rodents should be conducted to determine the maximum tolerated dose (MTD) and to assess any potential organ toxicities.[3] This involves monitoring clinical signs, body weight changes, and performing hematological and histopathological analyses.[3]

Visualizations

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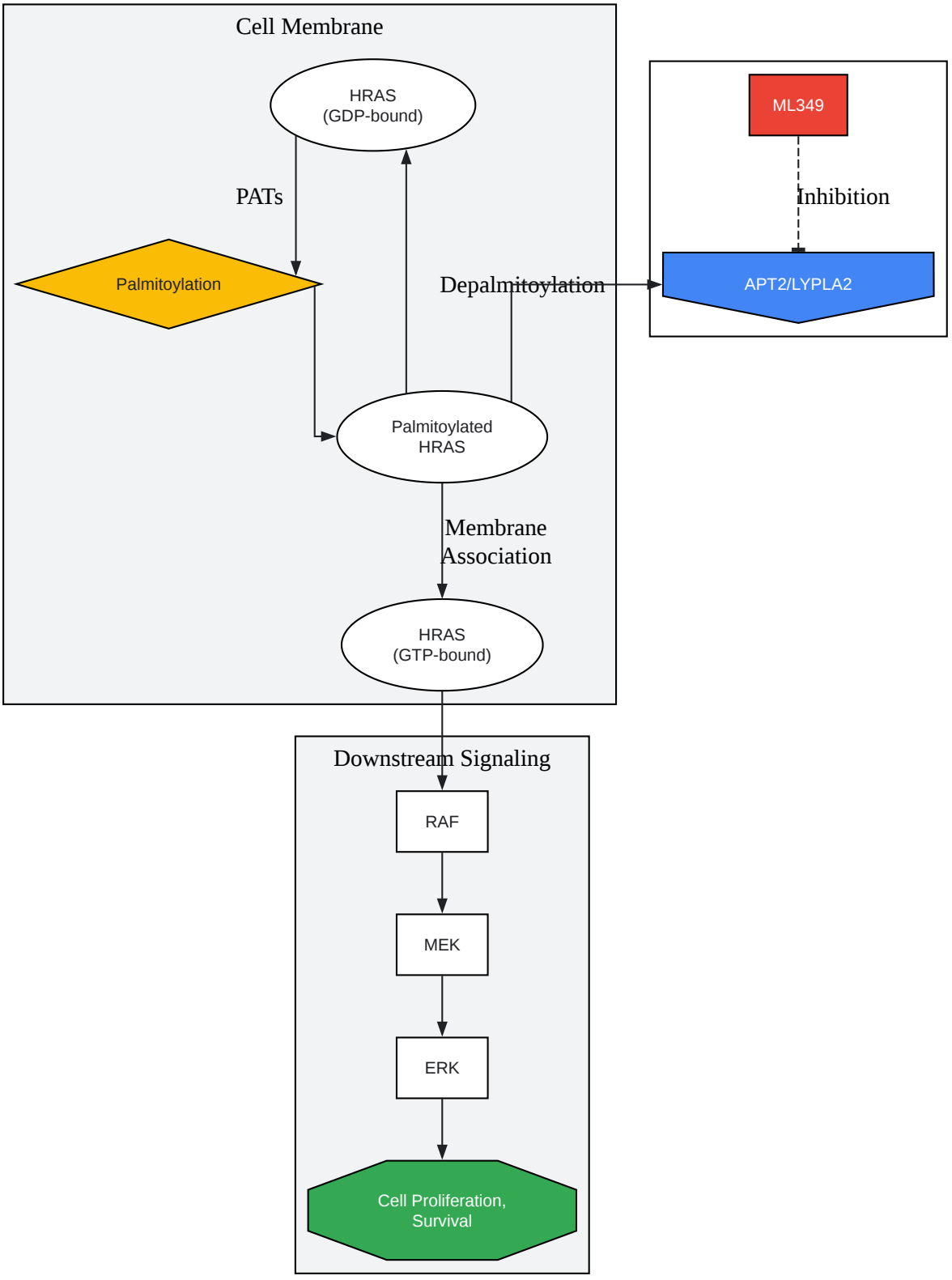

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Caption: Signaling pathway of HRAS and the inhibitory effect of **ML349** on APT2.

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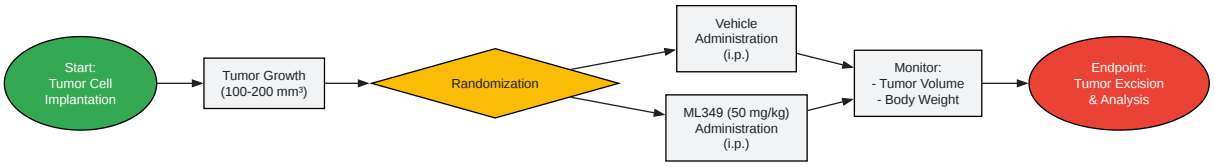

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Caption: Experimental workflow for an in vivo anti-tumor efficacy study with **ML349**.

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